

(-)-Clovane vs. β -Caryophyllene: A Comparative Bioactivity Study - Acknowledging a Research Gap

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Compound of Interest

Compound Name: (-)-Clovane

Cat. No.: B12058647

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In the realm of natural product chemistry and drug development, sesquiterpenes represent a vast and structurally diverse class of compounds with significant therapeutic potential. Among these, **(-)-clovane** and β -caryophyllene, both bicyclic sesquiterpenes, are often subjects of interest. However, a comprehensive review of the current scientific literature reveals a substantial disparity in the available research concerning their bioactivities. While β -caryophyllene has been the focus of extensive investigation, leading to a wealth of data on its pharmacological effects, **(-)-clovane** remains largely unexplored.

This guide aims to provide a comparative overview of the bioactivity of **(-)-clovane** and β -caryophyllene. Due to the significant lack of published experimental data for **(-)-clovane**, this comparison will primarily highlight the extensive body of knowledge surrounding β -caryophyllene and underscore the current research gap concerning **(-)-clovane**. This information is intended for researchers, scientists, and drug development professionals to understand the current landscape and identify potential avenues for future research.

β -Caryophyllene: A Well-Characterized Bioactive Sesquiterpene

β -caryophyllene is a natural bicyclic sesquiterpene found in the essential oils of numerous plants, including black pepper, cloves, and cannabis.[1] It is unique among terpenes for its ability to selectively bind to the cannabinoid receptor type 2 (CB2), acting as a full agonist.[1][2] This interaction is central to many of its potent pharmacological effects.

Bioactivity Profile of β -Caryophyllene

The bioactivities of β -caryophyllene are well-documented across a range of therapeutic areas.

Table 1: Summary of Key Bioactivities of β -Caryophyllene

Bioactivity	Experimental Model	Key Findings	Reference(s)
Anti-inflammatory	Human dermal fibroblasts	Significantly inhibited pro-inflammatory biomarkers like VCAM-1, IP-10, I-TAC, and MIG.	[3]
Macrophages	Inhibited the production of pro-inflammatory cytokines IL-1 β and IL-6.	[4]	
Murine models	Demonstrated anti-inflammatory effects in carrageenan-induced paw edema.	[5]	
Anticancer	MCF-7 (breast cancer) cells	Exhibited significant cytotoxic effects.	[6]
Various cancer cell lines	Eugenol, a related compound often found with β -caryophyllene, shows anticancer properties against leukemia, lung, colon, skin, gastric, breast, cervical, and prostate cancer.	[2]	
HT-29 (colon cancer) xenograft model	Clove extract containing β -caryophyllene was superior to 5-fluorouracil in suppressing tumor growth.	[7]	

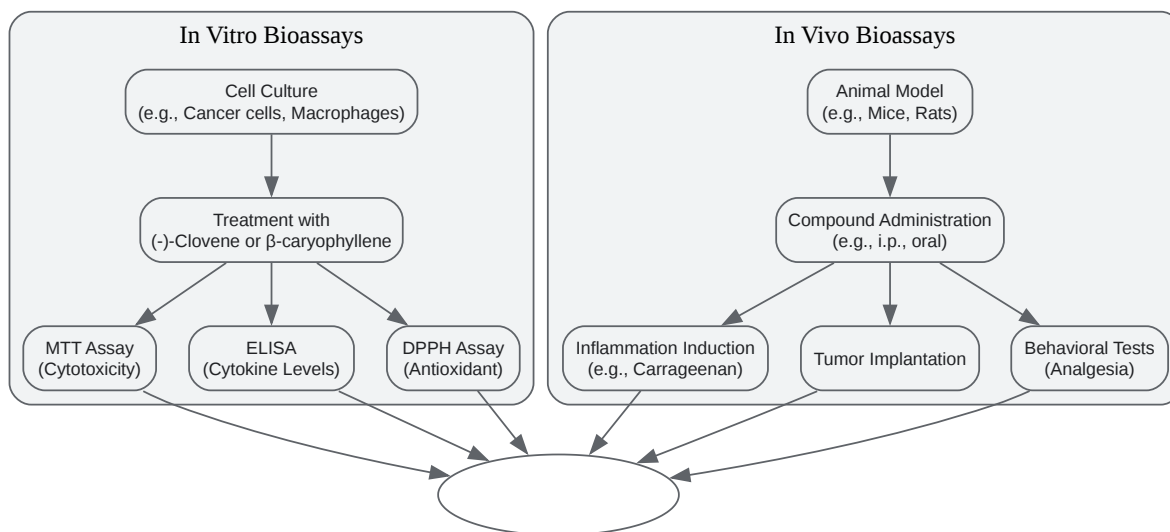
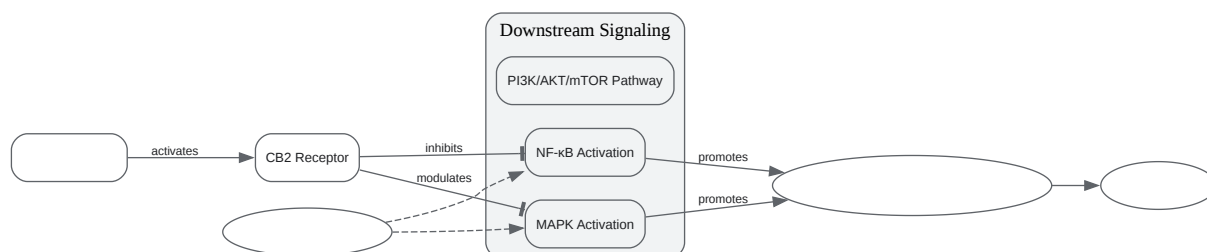
Antioxidant	DPPH and FRAP assays	Demonstrated significant free radical scavenging and ferric reducing antioxidant power.	[8]
In vitro assays	Clove essential oil, rich in β -caryophyllene, showed potent antioxidant activity.	[9]	
Antimicrobial	Various pathogenic bacteria and fungi	Clove essential oil exhibited broad-spectrum antimicrobial and antifungal properties.	[10]
Analgesic	Acetic acid-induced writhing and hot plate tests in mice	Clove oil, containing β -caryophyllene, demonstrated significant antinociceptive effects.	[5]

Signaling Pathways Modulated by β -Caryophyllene

The primary mechanism of action for many of β -caryophyllene's bioactivities is its selective agonism of the CB2 receptor. Activation of CB2 receptors is known to modulate downstream signaling cascades, leading to anti-inflammatory and other therapeutic effects.

- **NF- κ B Pathway:** β -caryophyllene has been shown to inhibit the activation of Nuclear Factor-kappa B (NF- κ B), a key transcription factor that regulates the expression of pro-inflammatory cytokines, chemokines, and adhesion molecules.
- **MAPK Pathway:** It can also modulate the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which is involved in cellular responses to a variety of stimuli and plays a critical role in inflammation and cancer.

- PI3K/AKT/mTOR Pathway: Some studies suggest that derivatives of β -caryophyllene, such as β -caryophyllene oxide, can suppress the PI3K/AKT/mTOR signaling pathway, which is crucial for cell proliferation, survival, and growth.[1]



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References

- 1. Pharmacological Action of Clove (Syzygium Aromaticum) | Himalayan Journal of Medicine and Surgery [himjournals.com]
- 2. Anticancer Properties of Eugenol: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Anti-inflammatory activity of clove (Eugenia caryophyllata) essential oil in human dermal fibroblasts - PMC [pmc.ncbi.nlm.nih.gov]
- 4. In vitro and in vivo effects of clove on pro-inflammatory cytokines production by macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Experimental evaluation of anti-inflammatory, antinociceptive and antipyretic activities of clove oil in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. revues.imist.ma [revues.imist.ma]
- 7. Clove extract inhibits tumor growth and promotes cell cycle arrest and apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Antioxidant and Anti-inflammatory Activity of Eugenol, Bis-eugenol, and Clove Essential Oil: An In Vitro Study - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ifrj.upm.edu.my [ifrj.upm.edu.my]
- 10. Clove Essential Oil: Chemical Profile, Biological Activities, Encapsulation Strategies, and Food Applications - PMC [pmc.ncbi.nlm.nih.gov]
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